

Essential Safety and Logistical Information for Handling Diacetylbiopterin

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Compound of Interest

Compound Name: *Diacetylbiopterin*

Cat. No.: *B8821943*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for handling **Diacetylbiopterin**, a derivative of Biopterin. Due to the limited specific toxicological data on **Diacetylbiopterin**, this guidance also incorporates safety information for its parent compound, Biopterin, and the related compound, Diacetyl, to ensure a comprehensive approach to safety.

Chemical and Physical Properties

A summary of the key quantitative data for **Diacetylbiopterin** and its related compounds is presented below for easy comparison.

Property	Diacetylbiopterin (1',2'-O-diacetyl-L- biopterin)	Diacetyl (2,3- Butanedione)	L-Biopterin
CAS Number	62933-57-7[1][2][3][4]	431-03-8[5][6]	22150-76-1[7]
Molecular Formula	C ₁₃ H ₁₅ N ₅ O ₅ [2][4]	C ₄ H ₆ O ₂ [5]	C ₉ H ₁₁ N ₅ O ₃ [8]
Molecular Weight	321.29 g/mol [2]	86.09 g/mol	237.22 g/mol
Appearance	Crystalline solid	Yellow-green liquid[5]	Off-white solid
Boiling Point	478.7±55.0 °C (Predicted)[2]	88 °C[5]	Not available
Solubility	Soluble in DMSO and dimethylformamide[9]	Soluble in water	Very slightly soluble in water[8]
Storage Temperature	-20°C[9]	2-8°C	2-8°C

Hazard Identification and Personal Protective Equipment (PPE)

The primary hazards associated with **Diacetylbiopterin** are skin, eye, and respiratory irritation. Diacetyl, a related compound, presents more severe hazards, including high flammability and toxicity upon inhalation, which can lead to a serious lung disease known as bronchiolitis obliterans ("popcorn lung").[10][11][12] Therefore, a cautious approach is necessary.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[13]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant suit should be worn to prevent skin contact.[13]
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator with organic vapor cartridges and particulate filters is required to prevent inhalation.[14]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize exposure and ensure safety.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[14][15]
- Ensure that an eyewash station and safety shower are readily accessible.[15]
- Remove all potential ignition sources, as Diacetyl is highly flammable.[16]

2. Handling the Compound:

- Wear the appropriate PPE as specified above.
- Avoid generating dust when handling the solid form.
- If working with a solution, avoid creating aerosols.
- Wash hands thoroughly after handling the material.[15]

3. In Case of a Spill:

- Evacuate the area and restrict access.
- Wearing appropriate PPE, cover the spill with an absorbent material.
- Collect the absorbed material into a sealed, labeled container for proper disposal.
- Ventilate the area and clean the spill site thoroughly.

Disposal Plan

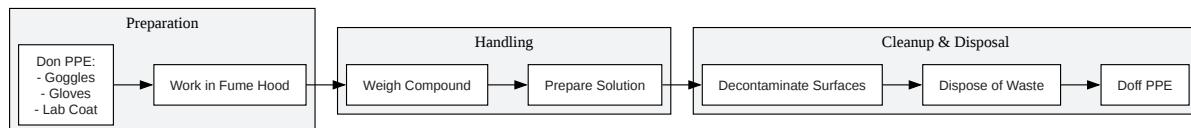
Proper disposal of **Diacetylbiopterin** and contaminated materials is essential to prevent environmental contamination and ensure safety.

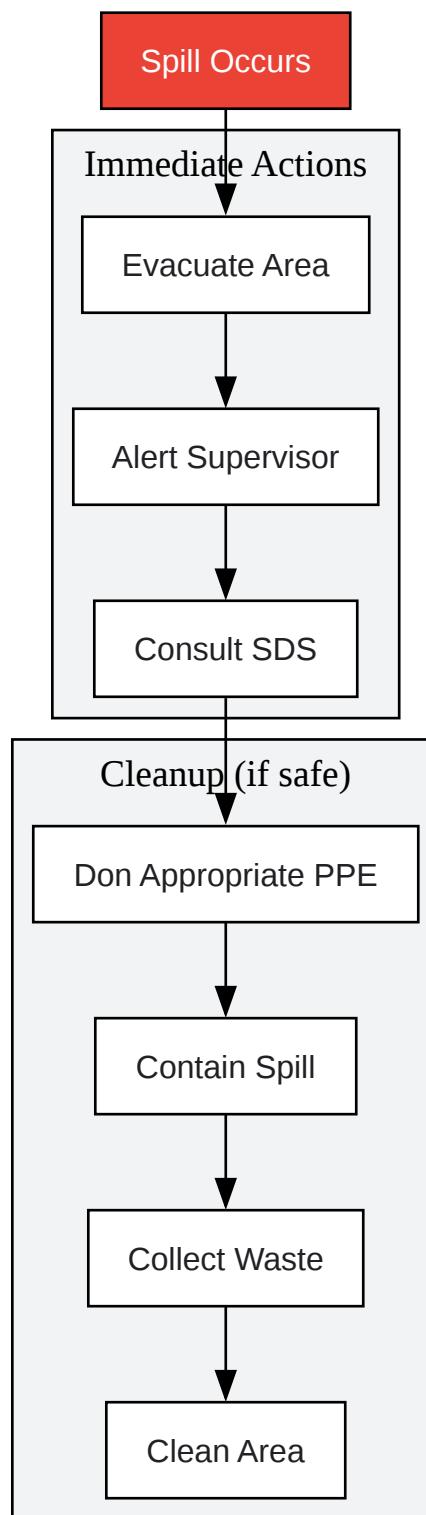
- Solid Waste: Collect solid **Diacetylbiopterin** waste and contaminated materials (e.g., gloves, absorbent pads) in a clearly labeled, sealed container.

- Liquid Waste: Collect liquid waste containing **Diacetylbiopterin** in a labeled, sealed, and chemical-resistant container.
- Disposal Route: All waste must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on disposal procedures. Do not dispose of down the drain or in regular trash.

Visual Guidance: Workflow and Safety

To further clarify the procedural steps, the following diagrams illustrate the key workflows for handling **Diacetylbiopterin** safely.



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